

molecular weight and formula of Dalbavancin-d6

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Compound of Interest

Compound Name: Dalbavancin-d6

Cat. No.: B12395755

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In-Depth Technical Guide: Dalbavancin-d6

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Dalbavancin-d6**, a deuterated analog of the lipoglycopeptide antibiotic Dalbavancin. This document is intended to serve as a core resource for researchers and professionals engaged in the development, analysis, and study of Dalbavancin and related compounds.

Core Compound Data

Dalbavancin-d6 is a stable isotope-labeled version of Dalbavancin, primarily utilized as an internal standard in analytical methodologies to ensure accurate quantification of the parent drug in biological matrices.^{[1][2]} The incorporation of six deuterium atoms provides a distinct mass difference for mass spectrometry-based detection without significantly altering the chemical properties of the molecule.^[1]

A summary of the key quantitative data for **Dalbavancin-d6** is presented in the table below.

Parameter	Value	Source(s)
Molecular Formula	C ₈₈ H ₉₄ D ₆ Cl ₂ N ₁₀ O ₂₈	[1][3][4][5]
Molecular Weight	1822.73 - 1822.75 g/mol	[1][3][4]
CAS Number	1126461-54-8	[3]
Appearance	Solid (likely a white to off-white or pale yellow powder)	Inferred from parent compound
Purity	≥98.00%	[5]
Isotopic Enrichment	≥98% ² H	[5]
Solubility	Refer to Certificate of Analysis	[5]
Storage	Refrigerator (2-8°C) for long-term storage	[3]

Physicochemical Properties and Applications

Dalbavancin-d6 is structurally similar to Dalbavancin, a potent antibiotic against Gram-positive bacteria. The primary application of **Dalbavancin-d6** is as an internal standard in bioanalytical methods, particularly liquid chromatography-tandem mass spectrometry (LC-MS/MS), for the therapeutic drug monitoring of Dalbavancin.[2] Its high plasma protein binding is a notable characteristic of the parent compound and is expected to be similar for the deuterated analog.

Experimental Protocols

The use of **Dalbavancin-d6** as an internal standard is crucial for accurate and precise quantification of Dalbavancin in complex biological matrices like plasma. Below is a detailed methodology adapted from a validated LC-MS/MS protocol.

Quantification of Dalbavancin in Human Plasma using LC-MS/MS with Dalbavancin-d6 Internal Standard

1. Preparation of Stock Solutions, Standards, and Quality Controls:

- Dalbavancin Stock Solution: Prepare a stock solution of Dalbavancin in a suitable solvent (e.g., DMSO).
- **Dalbavancin-d6** Internal Standard (IS) Stock Solution: Prepare a stock solution of **Dalbavancin-d6** in a suitable solvent (e.g., methanol) at a concentration of 1 mg/L.[2]
- Calibration Standards and Quality Controls (QCs): Prepare calibration standards and QCs by spiking blank human plasma with known concentrations of Dalbavancin. Typical ranges for calibration curves can be from 0.125 to 500 mg/L.[2] QC samples are typically prepared at low, medium, and high concentrations (e.g., 7, 70, and 280 mg/L).[2]

2. Sample Preparation:

- To a 3 μ L plasma sample, add 47 μ L of ultrapure water (a 1:17 dilution).[2]
- Add 150 μ L of the IS-methanol solution (1 mg/L **Dalbavancin-d6**).[2]
- Vortex the mixture for 15 seconds.[2]
- Centrifuge at 13,000 rpm for 5 minutes at room temperature.[2]
- Transfer 50 μ L of the clear supernatant to an autosampler vial.[2]

3. LC-MS/MS Analysis:

- Liquid Chromatography (LC):
 - Inject 3 μ L of the prepared sample into the LC-MS/MS system.[2]
 - Use a suitable analytical column (e.g., a C18 column).
 - Employ a gradient elution with a mobile phase consisting of (A) water with 0.1% formic acid and (B) methanol with 0.1% formic acid.[2] The gradient should be optimized to ensure good separation of Dalbavancin and the internal standard from matrix components.
- Tandem Mass Spectrometry (MS/MS):
 - Utilize an electrospray ionization (ESI) source in positive ion mode.

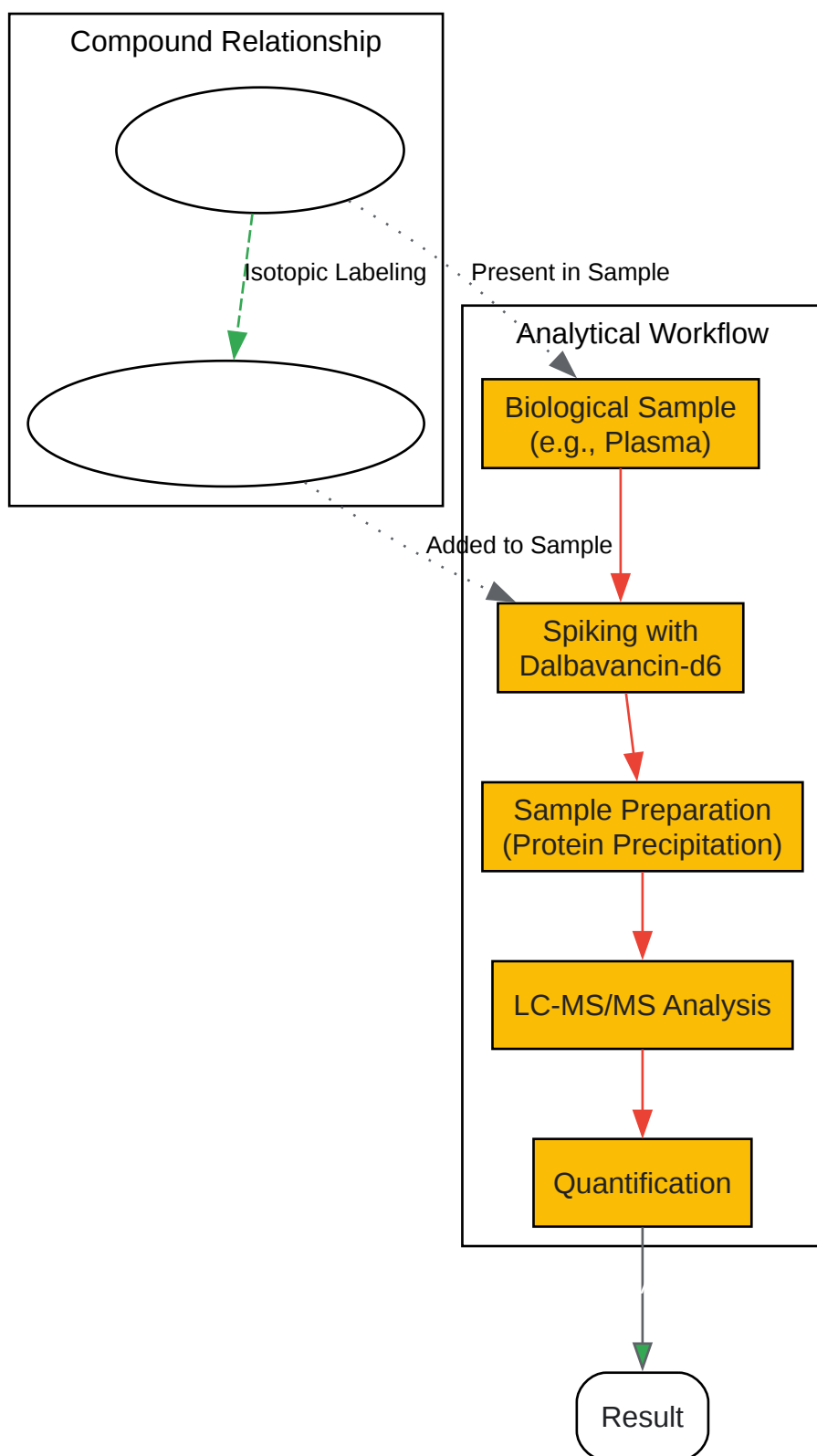
- Monitor the $[M+2H]^{2+}$ precursor ions for both Dalbavancin and **Dalbavancin-d6**.[\[2\]](#)
- Select specific product ions for multiple reaction monitoring (MRM) transitions to ensure selectivity and sensitivity.

4. Data Analysis:

- Calculate the peak area ratio of Dalbavancin to the **Dalbavancin-d6** internal standard.
- Construct a calibration curve by plotting the peak area ratios of the calibration standards against their corresponding concentrations.
- Determine the concentration of Dalbavancin in the unknown samples by interpolating their peak area ratios from the calibration curve.

Mandatory Visualizations

The following diagram illustrates the logical relationship between Dalbavancin and its deuterated analog, **Dalbavancin-d6**, and their application in a typical bioanalytical workflow.



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